

1-Methoxypentane boiling point and melting point

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Compound of Interest

Compound Name: 1-Methoxypentane

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An In-Depth Technical Guide to the Physicochemical Properties of 1-Methoxypentane

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental. This guide provides a detailed overview of the boiling and melting points of **1-methoxypentane**, including experimental protocols for their determination and logical workflows.

Physicochemical Data of 1-Methoxypentane

1-Methoxypentane, also known as methyl pentyl ether, is a chemical compound with the molecular formula $C_6H_{14}O$ ^{[1][2]}. The quantitative data for its key physical properties are summarized in the table below.

Property	Value	Notes
Boiling Point	99.4°C	At 760 mmHg[1][2]. Another source reports 98.85°C[3].
Melting Point	-105.78°C	This is an estimated value[3]. One source lists it as not applicable[2].
Density	0.762 g/cm ³	
Flash Point	4.5°C	[1][2]
Vapor Pressure	44 mmHg	At 25°C[1][2].
Refractive Index	1.387	

Experimental Protocols

The determination of boiling and melting points is crucial for the identification and purity assessment of chemical substances[4][5][6]. The capillary method is a widely used technique for determining these properties[4][7].

Boiling Point Determination via the Capillary Method

This method relies on the principle that the boiling point of a liquid is reached when its vapor pressure equals the surrounding atmospheric pressure[4].

Materials:

- Sample of **1-methoxypentane**
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Beaker or test tube

Procedure:

- A small amount of the liquid sample is placed in a beaker or test tube.
- A capillary tube, with its open end facing down, is placed inside the sample.
- The setup is gently heated, and the temperature is monitored with a thermometer.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles[8].
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point[4][8].

Melting Point Determination via the Capillary Method

This technique is used to determine the temperature at which a solid substance transitions to a liquid state[5]. For a substance like **1-methoxypentane** with a very low estimated melting point, this would require a specialized low-temperature apparatus.

Materials:

- Solid sample of **1-methoxypentane** (frozen)
- Capillary tube (sealed at one end)
- Thermometer
- Melting point apparatus with a cooling function

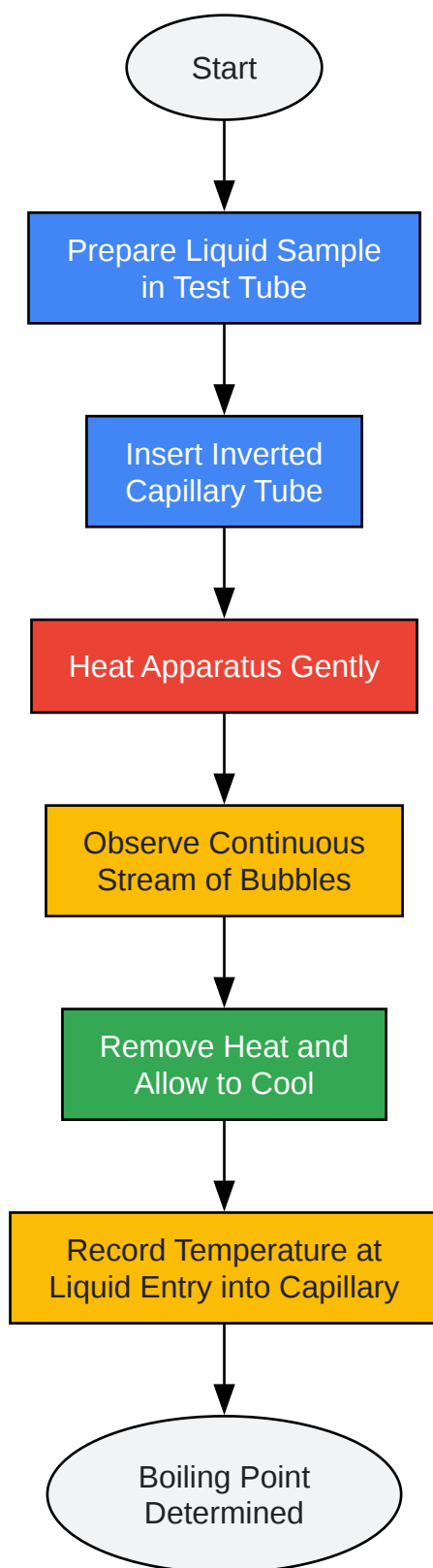
Procedure:

- A small, dry, powdered sample of the solidified compound is packed into the sealed end of a capillary tube[5][7].

- The capillary tube is placed in the heating block of the melting point apparatus[7].
- The sample is heated at a controlled rate[5]. A rapid heating can be used to find an approximate melting range, followed by a slower, more precise measurement[9].
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded. This range is the melting point of the sample[5]. Pure compounds typically have a sharp melting point range of 0.5-1.0°C[10].

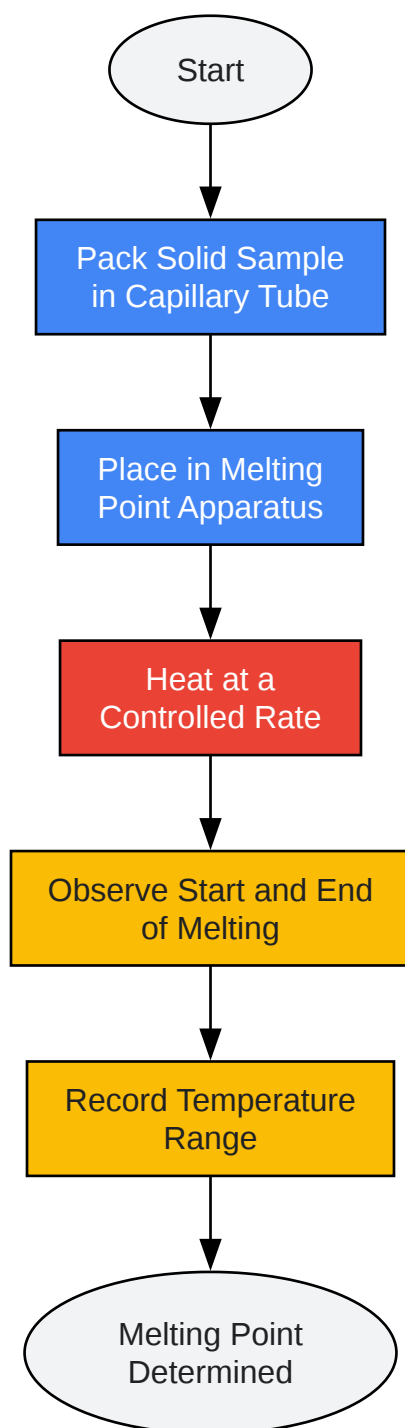
Visualized Workflows

The logical steps for determining the boiling and melting points can be visualized as follows:



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Boiling Point Determination Workflow



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Melting Point Determination Workflow

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